

# dioctyl phosphate vs dodecyl phosphate performance

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## Compound Focus: Dioctyl phosphate

CAS No.: 3115-39-7

Cat. No.: S585415

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## Comparison at a Glance

Feature	Dioctyl Phosphate (DOPH)	Dodecylphosphate
Chemical Names	Di- <i>n</i> -octyl phosphate [1]	mono-Dodecyl phosphate, Dihydrogen monolauryl phosphate [2]
CAS Number	Information missing in search results	2627-35-2 [2]
Molecular Formula	Information missing in search results	C <sub>12</sub> H <sub>27</sub> O <sub>4</sub> P [2]
Molecular Weight	Information missing in search results	266.3 g/mol [2]
Primary Application	Corrosion Inhibition and material synthesis [1] [3]	Biochemical Research [2]
Key Properties	Forms protective layers on metal surfaces [1]	Surfactant; amphipathic nature [2]

| **Research Context** | - Additive in neutral solutions for steel passivation [1]

- Dopant for polyaniline in anti-corrosion coatings [3] | - Model system for lipid membrane studies [4]
- Solubilizing agent for proteins and lipids [2]
- LPA receptor ligand in cellular studies [2] |

## Detailed Applications and Experimental Contexts

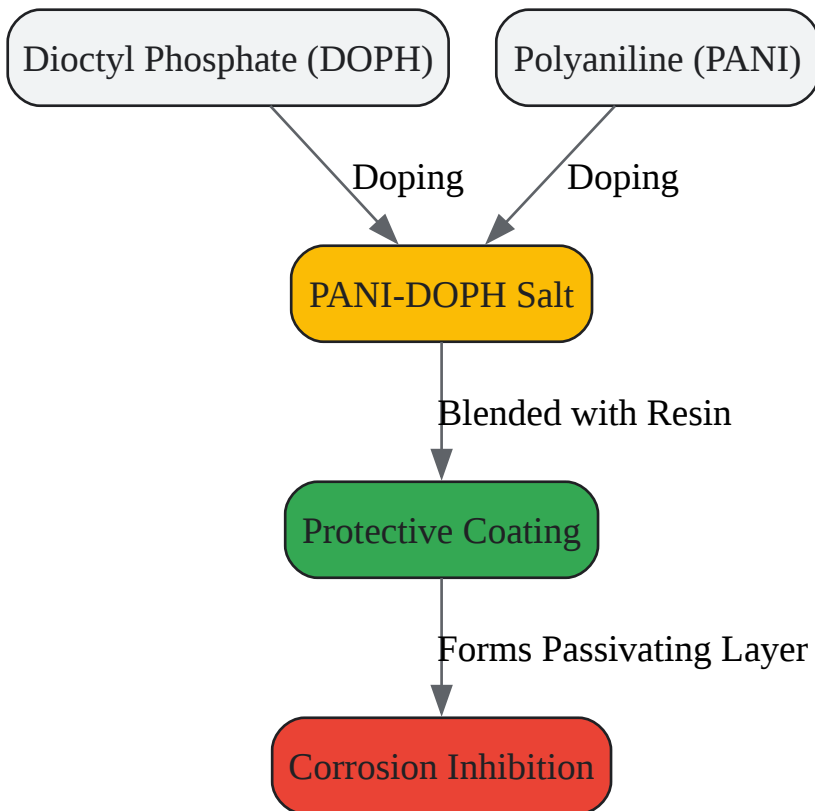
The performance of these compounds is highly specific to their field of use.

### Diocetyl Phosphate (DOPH) in Corrosion Inhibition

**Diocetyl phosphate** is primarily featured in materials science for its role in preventing corrosion.

- **Mechanism:** It functions as a **passivating agent**, adsorbing onto a metal surface to form a protective layer that inhibits dissolution. One study on low-carbon steel in a neutral solution found that passivation with sodium **diocetyl phosphate** could occur without the need for a surface oxide layer [1].
- **Experimental Use:** In a key study, researchers chemically synthesized a **polyaniline-diocetyl phosphate salt (PANI-DOPH)**. This complex was then blended at 5 parts per hundred (phr) with various conventional resins (e.g., epoxy, polyurethane) and applied as a coating on mild steel panels. The performance was evaluated through:
  - **Electrochemical Impedance Spectroscopy (EIS)** to measure corrosion resistance.
  - Exposure in a **humidity cabinet** to test durability under harsh conditions [3].

The following diagram illustrates its application pathway in corrosion protection:



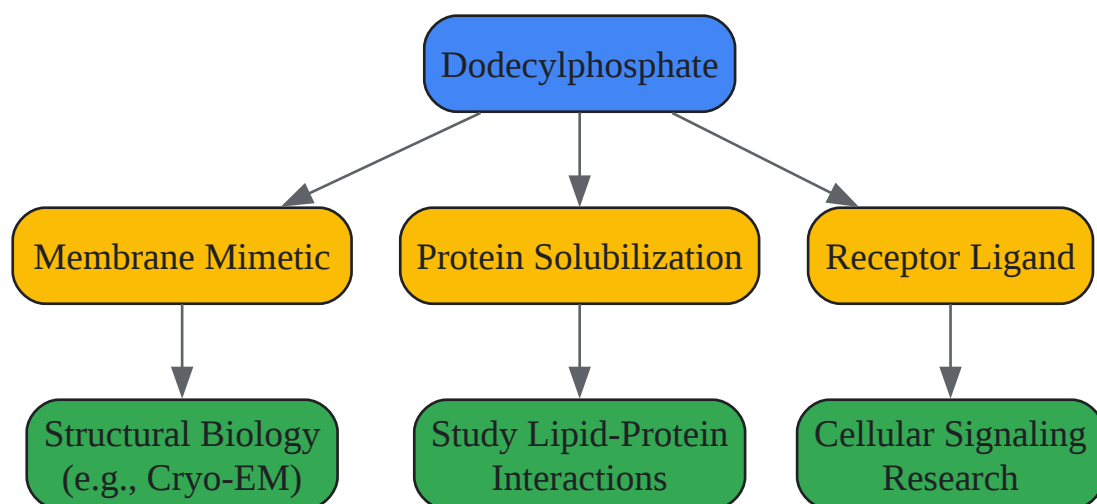
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## Dodecylphosphate in Biochemical Research

Dodecylphosphate is characterized as a surfactant and is used extensively in biochemical and biophysical research.

- **Mechanism:** Its amphipathic nature (having both hydrophilic and hydrophobic parts) allows it to form micelles and incorporate into lipid membranes. This makes it useful for **solubilizing proteins and lipids** for structural biology studies like cryo-electron microscopy [2].
- **Experimental Use:** It is employed as a tool to study membrane-associated processes. Key methodologies include:
  - **Molecular Dynamics (MD) Simulation:** Used to model and understand the aggregate structures of n-dodecyl phosphate, such as planar bilayers and spherical micelles, and their stability under different pH conditions [4].
  - **Cellular Receptor Studies:** It acts as a ligand, specifically an **LPA2 agonist and LPA antagonist**, in pharmacological research to study signal pathways and mechanisms in cells [2].

The diagram below summarizes its primary research applications:



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## How to Proceed with Your Comparison Guide

The information gap you've encountered is common when comparing chemicals from different specialized fields. To build a more comprehensive guide, you could:

- **Consult Specialized Databases:** Search in-depth scientific databases (e.g., SciFinder, Reaxys) for original research articles that may contain direct comparative data.
- **Focus on Analogs:** Look for studies that compare different alkyl chain lengths in phosphate esters, which can provide indirect insights into how dioctyl and dodecyl phosphates might differ in properties like critical micelle concentration (CMC) or surface activity.
- **Define a Unified Context:** For a meaningful performance comparison, specify a single application (e.g., "efficiency as surfactants in drug formulation" or "corrosion inhibition on a specific metal") and search for data within that narrow scope.

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## References

1. Adsorption of dioctyl and inhibition of dissolution of... phosphate [[link.springer.com](https://link.springer.com)]

2. Dodecylphosphate | CAS 2627-35-2 | SCBT - Santa Cruz Biotechnology [scbt.com]

3. Polyaniline–dioctyl phosphate salt for corrosion protection ... [sciencedirect.com]

4. Molecular dynamics simulation of n-dodecyl phosphate ... [pubmed.ncbi.nlm.nih.gov]

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